

Principles of Stuttering Measurement with the SSI-4: An In-depth Technical Guide

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Compound of Interest

Compound Name: SSI-4

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The Stuttering Severity Instrument-Fourth Edition (**SSI-4**) is a standardized, norm-referenced tool designed for the clinical and research assessment of stuttering severity in both children and adults.[1][2][3][4] This guide provides a detailed overview of the core principles, methodologies, and data underpinning the **SSI-4**, intended for researchers, scientists, and drug development professionals.

Core Principles of Measurement

The **SSI-4** assesses stuttering severity across four key areas of speech behavior: Frequency, Duration, Physical Concomitants, and the Naturalness of the individual's speech.[4][5] The first three components are used to calculate a Total Score that corresponds to a percentile rank and a severity rating from "very mild" to "very severe".[1][3]

- 1. Frequency:** This component measures the percentage of syllables stuttered (%SS) in a spontaneous speech sample.[1][4] For individuals who can read, a reading task is also included.[3][6] The raw percentage is then converted to a scale score.
- 2. Duration:** This aspect quantifies the length of stuttering events by averaging the duration of the three longest stuttering moments, measured to the nearest tenth of a second.[1][4] This average duration is then converted to a scale score.
- 3. Physical Concomitants:** These are the secondary physical behaviors that may accompany stuttering. The **SSI-4** systematically evaluates the degree of distractibility of these behaviors across four categories.[4]

4. Naturalness of Speech: This component provides a qualitative rating of how natural the individual's speech sounds compared to typical speakers of the same age and gender.^[4] This rating, however, is not included in the Total Score.^[6]

Data Presentation

The quantitative data supporting the **SSI-4** is derived from its norming sample and scoring framework.

Normative Sample Demographics

The **SSI-4** was normed on a sample of 271 individuals who stutter, stratified by age.^[2]^[4]^[7]

Age Group	Sample Size (N)
Preschool Children	72
School-Aged Children	139
Adults	60

Scoring Parameters and Ranges

The Total Score is a composite of the scores from the Frequency, Duration, and Physical Concomitants sections.

Component	Scoring Range
Frequency	2 - 18
Duration	2 - 18
Physical Concomitants	0 - 20
Total Score	4 - 56

Means and Standard Deviations of SSI-4 Scores by Age Group

The following table presents the means and standard deviations for the three core components and the total score for each age group in the normative sample.

Parameter	Preschool	School-Age	Adult
M (SD)	M (SD)	M (SD)	
Frequency	11.3 (6.1)	11.7 (3.2)	13.5 (4.0)
Duration	2.7 (2.6)	6.9 (3.3)	3.2 (3.3)
Physical Concomitants	7.5 (2.2)	5.4 (2.8)	3.4 (2.8)
Total Score	19.6 (4.5)	21.4 (8.2)	25.7 (7.3)

Severity Ratings and Percentile Ranks

The total score is converted to a percentile rank and a corresponding severity rating. The following tables are illustrative of the conversion for preschool-aged children. Similar tables exist in the **SSI-4** manual for school-aged children and adults.

Preschool-Age Children (N=72)

Total Score	Percentile Rank	Severity Equivalent
≤ 8	≤ 14	Very Mild
9 - 10	15 - 21	Mild
11 - 12	22 - 33	Moderate
13 - 16	34 - 40	Moderate
17 - 23	41 - 60	Moderate
24 - 26	61 - 77	Severe
27 - 28	78 - 88	Severe
29 - 31	89 - 95	Severe
≥ 32	≥ 96	Very Severe

Experimental Protocols

Administration Protocol

The administration of the **SSI-4** is standardized to ensure reliability and validity.

Materials:

- **SSI-4** Examiner's Manual and Picture Plates[4]
- Test Record and Frequency Computation Forms[4]
- Audio or video recording device[6]
- Stopwatch

Procedure:

- Speech Sample Collection:
 - For non-readers (typically below third grade), two spontaneous speech samples are elicited using the provided picture plates.[1][6] The examiner encourages conversation about the pictures.[1]
 - For readers, one reading sample from an age-appropriate passage and one spontaneous speech sample elicited from the picture plates are collected.[3][6]
 - Each speech sample should be between 150 and 500 syllables.[6]
 - Optional "beyond clinic" speaking samples, such as a telephone conversation, can also be analyzed.[1]
- Scoring:
 - The collected speech samples are analyzed to determine the scores for Frequency, Duration, and Physical Concomitants.
 - The examiner also provides a rating for Speech Naturalness.

Scoring Protocol

1. Frequency Score Calculation:

- The total number of syllables in the speech sample is counted.
- The number of stuttered syllables is counted.
- The percentage of syllables stuttered (%SS) is calculated: $(\%SS) = (\text{Number of Stuttered Syllables} / \text{Total Syllables}) \times 100$.[\[3\]](#)
- The %SS is converted to a Task Score using the tables provided in the **SSI-4** record form.[\[3\]](#)

2. Duration Score Calculation:

- The three longest stuttering events in the speech sample are timed to the nearest tenth of a second.[\[1\]](#)
- The average duration of these three events is calculated.
- This average duration is converted to a scale score using the Duration table on the record form.

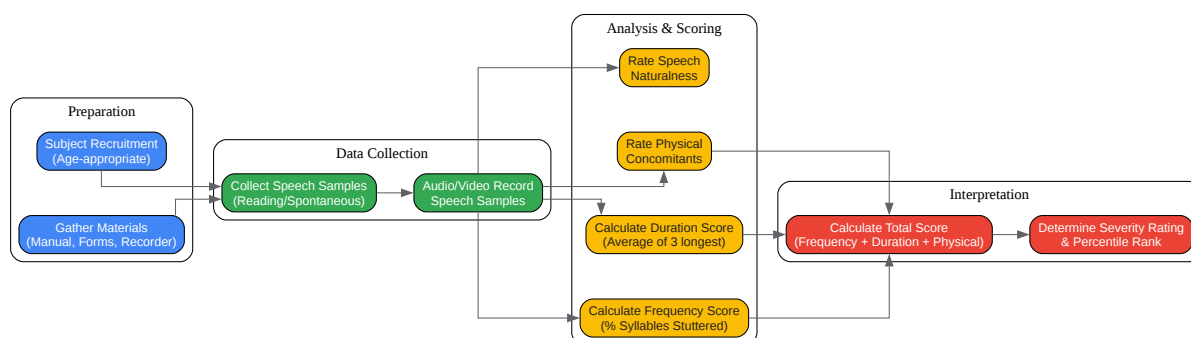
3. Physical Concomitants Score Calculation:

- Four types of physical concomitants are observed and rated on a scale of 0 to 5 based on their distractibility. The four categories are:
 - Distracting Sounds (e.g., noisy breathing, clicking sounds)
 - Facial Grimaces (e.g., jaw jerking, lip pressing)
 - Head Movements (e.g., turning away, poor eye contact)
 - Movements of the Extremities (e.g., arm and hand movement, foot tapping)
- The scores for each of the four categories are summed to obtain the total Physical Concomitants score (ranging from 0 to 20).[\[1\]](#)

4. Total Score and Severity Rating:

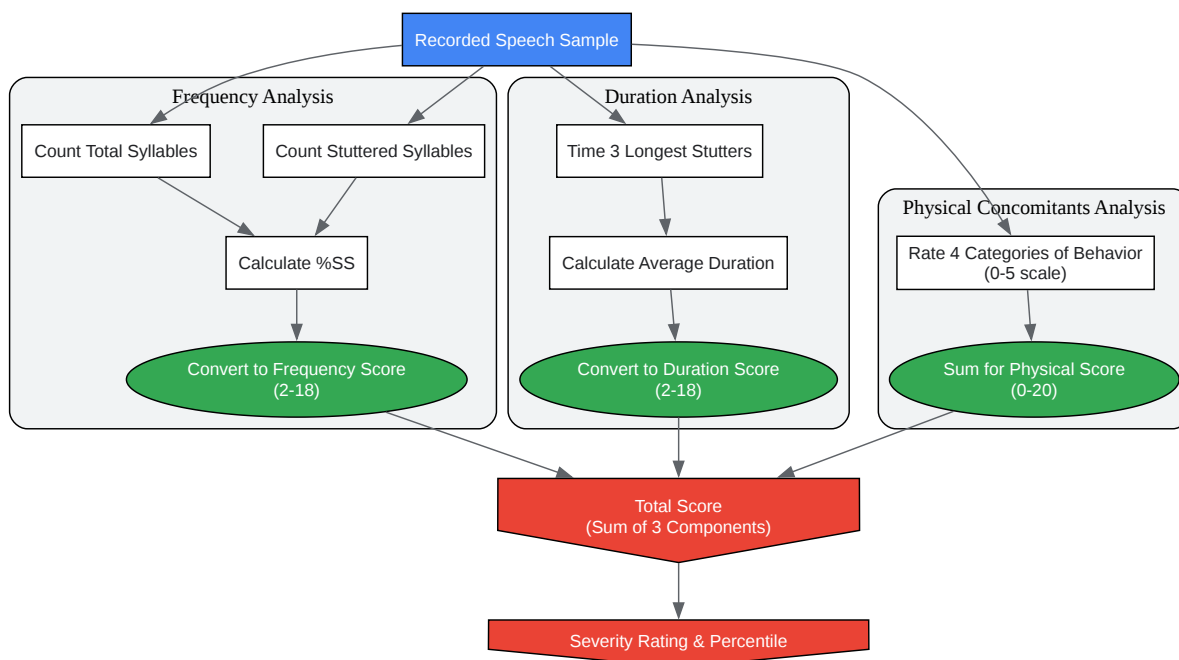
- The scores for Frequency, Duration, and Physical Concomitants are added together to get the Total Score.[1][3]
- The Total Score is then converted to a percentile rank and a severity equivalent (Very Mild, Mild, Moderate, Severe, Very Severe) using the age-appropriate tables in the record form.[1][3]

Mandatory Visualizations



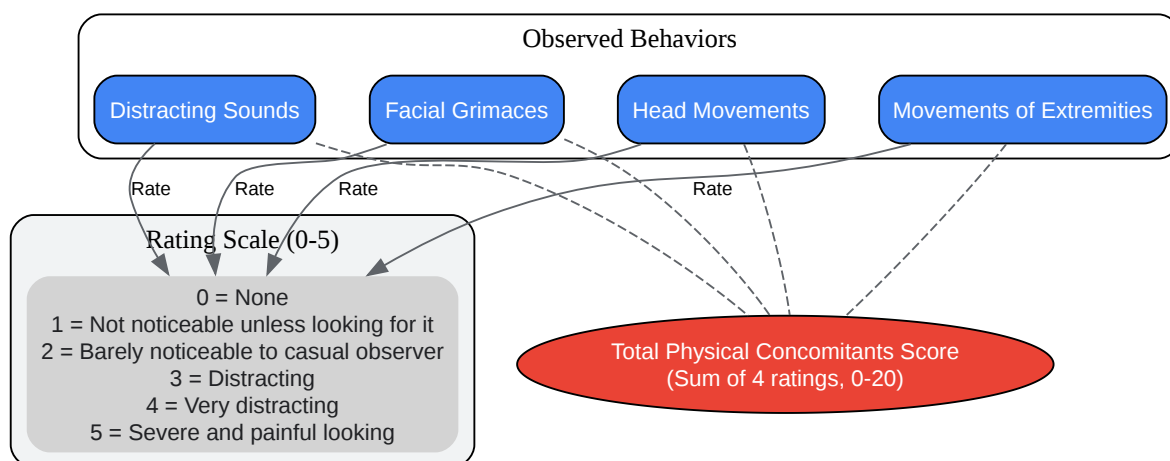
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Caption: Overall workflow of the **SSI-4** assessment from preparation to interpretation.



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Caption: Logical pathway for calculating the **SSI-4** Total Score and Severity Rating.



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Caption: Rating process for the Physical Concomitants component of the **SSI-4**.

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